

how to dissolve acetylcholine chloride for physiological saline

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Compound of Interest

Compound Name: Acetylcholine Chloride

Cat. No.: B1664340

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Technical Support Center: Acetylcholine Chloride Solutions

This technical support center provides researchers, scientists, and drug development professionals with guidance on the preparation and use of **acetylcholine chloride** in physiological saline for experimental purposes.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for dissolving **acetylcholine chloride** for physiological experiments?

A1: For most physiological applications, **acetylcholine chloride** should be dissolved directly in aqueous buffers such as physiological saline or Phosphate Buffered Saline (PBS).^[1] Organic solvents like DMSO can be used to create stock solutions, but it's crucial to ensure the final concentration of the organic solvent is insignificant in the working solution to avoid unintended physiological effects.^[1]

Q2: How soluble is **acetylcholine chloride** in aqueous solutions?

A2: **Acetylcholine chloride** is very soluble in water.^[2] Its solubility in PBS (pH 7.2) is approximately 5 mg/mL.^[1]

Q3: How should I prepare a stock solution of **acetylcholine chloride**?

A3: To prepare a stock solution, you can dissolve **acetylcholine chloride** in the solvent of your choice. If using an organic solvent like DMSO, the solution should be purged with an inert gas.
[1] For aqueous stock solutions, simply dissolve the crystalline solid in your desired buffer.[1] It is recommended to use the batch-specific molecular weight found on the product vial for precise molarity calculations.

Q4: How stable are **acetylcholine chloride** solutions?

A4: The stability of **acetylcholine chloride** solutions is dependent on temperature and concentration. Aqueous solutions are unstable and should ideally be prepared fresh immediately before use.[2] One recommendation is to not store aqueous solutions for more than one day.[1] However, studies have shown that solutions stored at 4°C or -20°C exhibit minimal breakdown over an 84-day period.[3][4] At room temperature (25°C), the solution is stable for about 28 days before modest breakdown occurs.[3][4][5] At higher temperatures (50°C), rapid breakdown occurs after just one day.[3][4] Stability also increases with increasing concentration.[6]

Q5: What are typical concentrations of **acetylcholine chloride** used in experiments?

A5: The concentration of **acetylcholine chloride** used will vary depending on the specific experiment. For example, in studies of acetylcholine-induced chloride current in snail neurons, concentrations ranged from 3×10^{-7} M to 2×10^{-6} M.[7] For intracoronary provocative testing, doses can start as low as 1.1×10^{-8} M and go up to a maximum of 1.1×10^{-6} M.[6]

Troubleshooting Guide

Issue 1: My **acetylcholine chloride** solution is not clear.

- Possible Cause: The compound may not be fully dissolved.
- Solution: Ensure you are not exceeding the solubility limit in your chosen solvent. Gentle vortexing or agitation can aid dissolution. For aqueous solutions, ensure the water is of high purity.

Issue 2: I am observing inconsistent or no response in my experiment.

- Possible Cause 1: Degradation of the **acetylcholine chloride** solution.

- Solution: Prepare fresh solutions for each experiment, especially if not storing them at low temperatures.[1][2] If using a stock solution, ensure it has been stored properly at -20°C or 4°C and for not longer than the recommended period.[3][4]
- Possible Cause 2: The presence of residual organic solvent from a stock solution may be interfering with the biological system.
- Solution: When diluting from a stock solution made in an organic solvent, ensure the final concentration of the solvent is negligible and does not have physiological effects.[1]
- Possible Cause 3: Incorrect concentration of the final working solution.
- Solution: Double-check all calculations, including molarity based on the specific molecular weight of your **acetylcholine chloride** batch.

Quantitative Data Summary

Parameter	Value	Solvent/Conditions	Source
Solubility	~5 mg/mL	PBS (pH 7.2)	[1]
~0.1 mg/mL	DMSO	[1]	
18.17 mg/mL (100 mM)	Water		
Stability (Aqueous)	Minimal breakdown	-20°C or 4°C for 84 days	[3][4]
Stable for ~28 days	25°C	[3][4][5]	
Rapid breakdown after 1 day	50°C	[3][4]	
Recommended not to store for more than one day	Aqueous solution	[1]	

Detailed Experimental Protocol: Preparation of Acetylcholine Chloride in Physiological Saline

Objective: To prepare a 10 mM stock solution and a 100 μ M working solution of **acetylcholine chloride** in physiological saline (0.9% NaCl).

Materials:

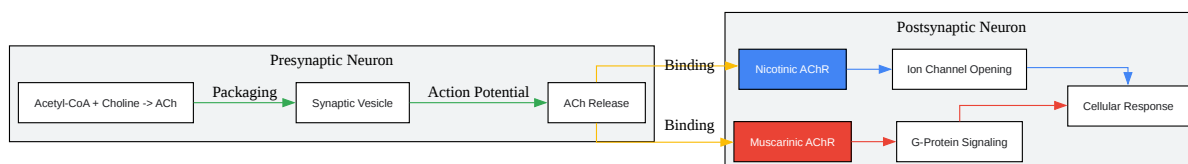
- **Acetylcholine chloride** (crystalline solid)
- Physiological saline (0.9% NaCl), sterile
- Sterile conical tubes (15 mL and 50 mL)
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required mass of **acetylcholine chloride** for the stock solution.
 - The molecular weight of **acetylcholine chloride** is 181.66 g/mol .
 - To prepare 10 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 181.66 \text{ g/mol} = 0.018166 \text{ g} = 18.17 \text{ mg}$
- Weigh the **acetylcholine chloride**.
 - Using an analytical balance, carefully weigh out 18.17 mg of **acetylcholine chloride** and place it into a 15 mL sterile conical tube.
- Dissolve the **acetylcholine chloride** to make the stock solution.
 - Add 10 mL of sterile physiological saline to the conical tube containing the **acetylcholine chloride**.

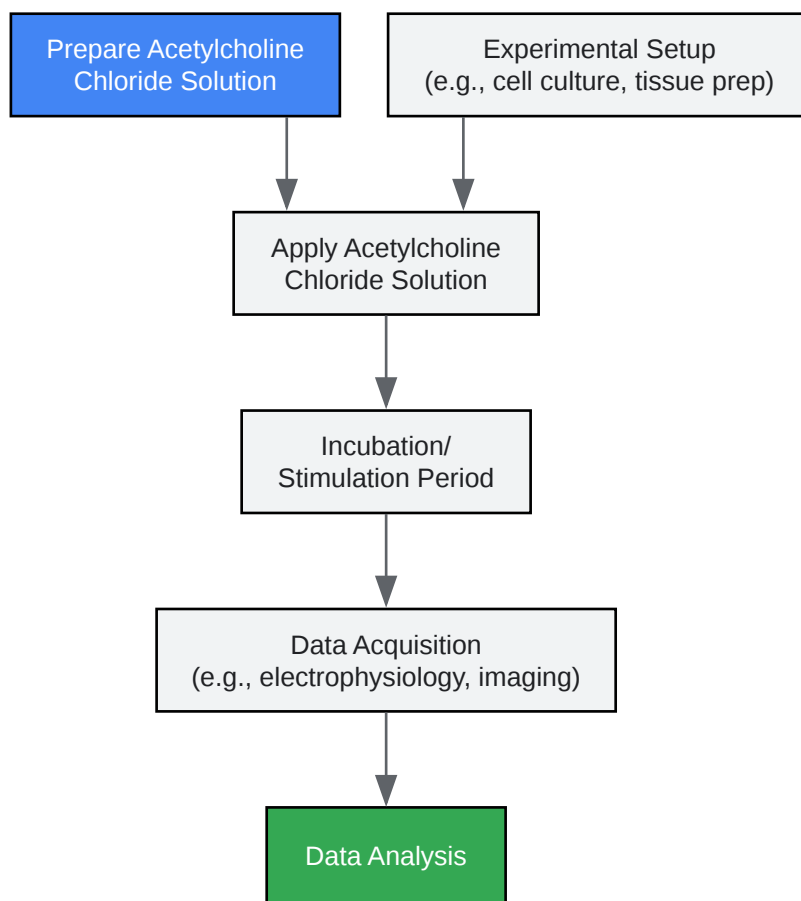
- Cap the tube securely and vortex gently until the solid is completely dissolved. The solution should be clear and colorless.[8]
- Prepare the working solution.
 - To prepare 10 mL of a 100 μ M working solution from the 10 mM stock solution, perform a 1:100 dilution.
 - Pipette 100 μ L of the 10 mM stock solution into a 15 mL sterile conical tube.
 - Add 9.9 mL of sterile physiological saline to the tube.
 - Cap the tube and vortex gently to mix.
- Storage.
 - It is highly recommended to use the working solution immediately after preparation.[2]
 - If storage is necessary, the stock solution can be stored at 4°C for short-term use or at -20°C for longer-term storage to minimize degradation.[3][4]

Visualizations



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Caption: Cholinergic signaling pathway overview.



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Caption: General experimental workflow.

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